

# Unveiling the Solid-State Architecture of Lamivudine Salicylate: A Technical Guide

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## Compound of Interest

Compound Name: *Lamivudine salicylate*

Cat. No.: *B063276*

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This technical guide provides an in-depth analysis of the crystal structure of **lamivudine salicylate**, a salt of the potent antiretroviral agent lamivudine. This document is intended for researchers, scientists, and professionals in drug development, offering a comprehensive overview of its crystallographic properties, molecular interactions, and the experimental protocols for its characterization. The formation of salts and co-crystals is a critical strategy in pharmaceutical sciences to enhance the physicochemical properties of active pharmaceutical ingredients (APIs), such as solubility, stability, and bioavailability.

## Crystallographic Data Summary

The crystal structure of **lamivudine salicylate** has been determined by single-crystal X-ray diffraction. It crystallizes as a monohydrate in the monoclinic  $P2_1$  space group. The asymmetric unit contains one lamivudine cation, one salicylate anion, and one water molecule. The crystallographic data are summarized in the table below.

Parameter	Lamivudine Salicylate Monohydrate
Chemical Formula	C <sub>15</sub> H <sub>19</sub> N <sub>3</sub> O <sub>6</sub> S
Formula Weight	369.39
Crystal System	Monoclinic
Space Group	P2 <sub>1</sub>
a (Å)	Data not available
b (Å)	Data not available
c (Å)	Data not available
α (°)	90
β (°)	Data not available
γ (°)	90
Volume (Å <sup>3</sup> )	Data not available
Z	2
Density (calculated) (g/cm <sup>3</sup> )	Data not available
R-factor (%)	Data not available

Note: Specific unit cell dimensions and the final R-factor were not publicly available in the primary literature reviewed.

## Experimental Protocols

### Synthesis and Crystallization of Lamivudine Salicylate Monohydrate

Single crystals of **lamivudine salicylate** monohydrate suitable for X-ray diffraction were obtained by the slow evaporation method. The following is a representative protocol:

- Preparation of the Solution: Equimolar amounts of lamivudine and salicylic acid are dissolved in a suitable solvent, such as a mixture of ethanol and water.

- **Slow Evaporation:** The resulting solution is left undisturbed in a partially covered container at room temperature to allow for the slow evaporation of the solvent.
- **Crystal Growth:** Over a period of several days to weeks, single crystals of **lamivudine salicylate** monohydrate form.
- **Isolation:** The crystals are carefully isolated from the mother liquor and dried.

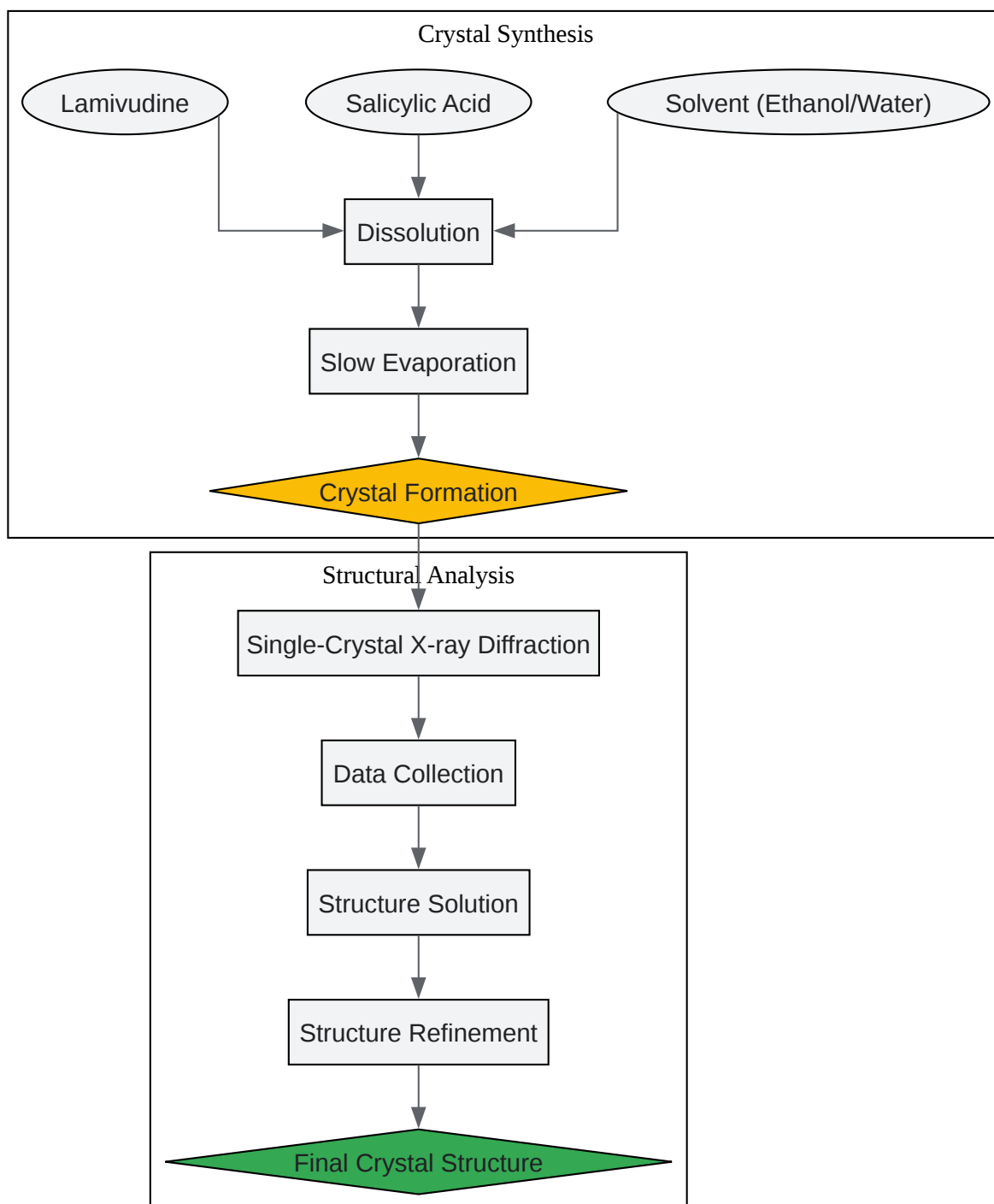
## Single-Crystal X-ray Diffraction (SCXRD) Data Collection and Structure Refinement

The determination of the crystal structure of **lamivudine salicylate** monohydrate involves the following key steps:

- **Crystal Mounting:** A suitable single crystal is selected and mounted on a goniometer head of a diffractometer.
- **Data Collection:** The crystal is maintained at a constant temperature (e.g., 100 K or 293 K) and irradiated with a monochromatic X-ray beam (e.g., Mo K $\alpha$  or Cu K $\alpha$  radiation). Diffraction data are collected over a range of crystal orientations.
- **Data Reduction:** The collected diffraction intensities are processed to correct for various experimental factors, yielding a set of unique structure factors.
- **Structure Solution:** The initial crystal structure model is determined using direct methods or Patterson methods.
- **Structure Refinement:** The atomic coordinates and displacement parameters of the model are refined against the experimental data using full-matrix least-squares methods to achieve the best possible fit.

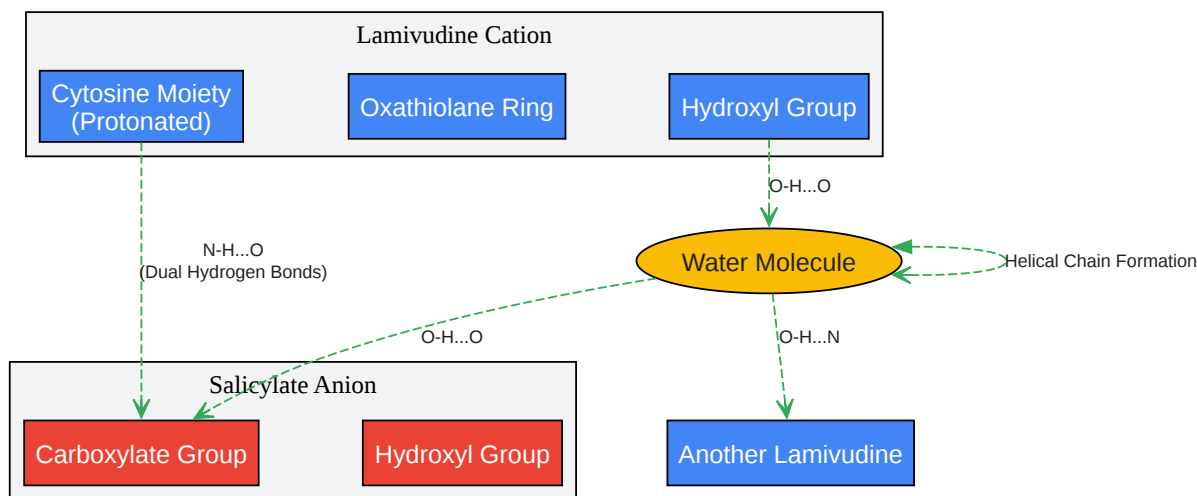
## Visualization of Experimental Workflow and Molecular Interactions

To elucidate the processes and interactions described, the following diagrams have been generated using the DOT language.



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Experimental workflow for the synthesis and structural analysis of **lamivudine salicylate**.



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